

# An In-depth Technical Guide to Methacrylic Anhydride (CAS 760-93-0)

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## Compound of Interest

Compound Name: Methacrylic anhydride

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## Introduction

**Methacrylic anhydride** (CAS 760-93-0) is a reactive alpha,beta-unsaturated anhydride. It is a versatile monomer and a crucial building block in polymer chemistry, finding extensive application in the synthesis of a wide array of materials, including hydrogels, coatings, adhesives, and resins.[1][2] Its utility in the biomedical field is of particular note, where it is employed in the development of drug delivery systems and tissue engineering scaffolds.[1][2][3] This technical guide provides a comprehensive overview of the physical and chemical properties of **methacrylic anhydride**, detailed experimental protocols, and visualizations of key chemical processes.

## Physical and Chemical Properties

**Methacrylic anhydride** is a colorless to pale yellow liquid with a pungent odor.[4] It is known for its high reactivity, particularly its exothermic reaction with water to form methacrylic acid.[5] The physical and chemical properties of **methacrylic anhydride** are summarized in the tables below.

## Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub>	[6]
Molecular Weight	154.16 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	-20 °C	[7][8]
Boiling Point	87 °C at 13 mmHg	[7][8]
Density	1.035 g/mL at 25 °C	[6]
Refractive Index (n <sup>20</sup> /D)	1.453	[7][8]
Vapor Pressure	0.9 hPa at 20 °C	
Viscosity	1.85 mm <sup>2</sup> /s	[5]
Flash Point	84 °C (184 °F) - closed cup	[8]
Water Solubility	98 g/L at 20 °C	[5]
Solubility in Organic Solvents	Miscible with ethanol and ether	[5][7][8]

## Chemical Properties

Property	Description	Reference
Reactivity with Water	Reacts exothermically with water to form methacrylic acid. The reaction can be slow but may become violent with local heating. Acids can accelerate this reaction.	[5]
Chemical Stability	Stable under recommended storage conditions. It is sensitive to moisture and light. Polymerization can be initiated by heat, light, or peroxides.	[5][7][8]
Incompatibilities	Incompatible with strong oxidizing agents, strong bases, acids, alcohols, and amines.	[5]
Hazardous Decomposition Products	Upon combustion, it may produce carbon oxides.	
Polymerization	Can undergo spontaneous polymerization, which is typically inhibited by the addition of stabilizers like hydroquinone or 2,6-di-tert-butyl-4-methylphenol.	[9][10]

## Experimental Protocols

This section details the methodologies for the synthesis of **methacrylic anhydride** and the characterization of its properties.

### Synthesis of Methacrylic Anhydride

A common method for the synthesis of **methacrylic anhydride** involves the reaction of sodium methacrylate with propionyl chloride in the presence of a polymerization inhibitor.

#### Materials:

- Sodium methacrylate
- Propionyl chloride
- Polymerization inhibitor (e.g., hydroquinone)
- Reaction kettle with a reflux condenser and distillation apparatus

#### Procedure:[\[5\]](#)[\[7\]](#)

- Combine 1 mole of sodium methacrylate, 3 moles of propionyl chloride, and 0.1 mole of a polymerization inhibitor in the reaction kettle.
- Heat the mixture to a temperature of 90-100 °C.
- Allow the reaction to reflux for 8 hours.
- After the reflux period, set up the apparatus for distillation.
- Collect the fraction that distills at 100-105 °C. This fraction is **methacrylic anhydride**.

## Characterization Protocols

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the chemical structure of **methacrylic anhydride**.

- Sample Preparation: Dissolve a small amount of **methacrylic anhydride** in a deuterated solvent such as chloroform-d ( $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR Spectroscopy: The  $^1\text{H}$  NMR spectrum of **methacrylic anhydride** in  $\text{CDCl}_3$  typically shows signals corresponding to the vinyl protons around  $\delta$  5.6–6.4 ppm and the methyl protons around  $\delta$  1.9 ppm.[\[11\]](#)
- $^{13}\text{C}$  NMR Spectroscopy: The  $^{13}\text{C}$  NMR spectrum will show characteristic peaks for the carbonyl carbons, olefinic carbons, and the methyl carbon, confirming the anhydride structure.

### Infrared (IR) Spectroscopy:

IR spectroscopy is used to identify the functional groups present in **methacrylic anhydride**.

- Sample Preparation: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr) for analysis.
- Analysis: The IR spectrum of **methacrylic anhydride** will exhibit strong characteristic absorption bands for the C=O stretching of the anhydride group (typically two bands around 1750-1820  $\text{cm}^{-1}$  and 1700-1760  $\text{cm}^{-1}$ ) and the C=C stretching of the vinyl group (around 1635  $\text{cm}^{-1}$ ).[\[12\]](#)[\[13\]](#)

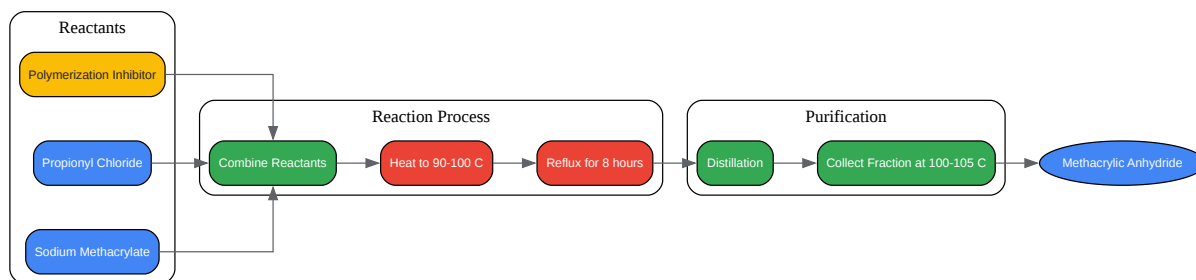
### Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS can be used to determine the purity of **methacrylic anhydride** and to identify any impurities.

- Sample Preparation: A diluted solution of **methacrylic anhydride** in a suitable volatile solvent is prepared.
- Analysis: The sample is injected into the gas chromatograph, where it is vaporized and separated based on its boiling point and affinity for the column's stationary phase. The separated components then enter the mass spectrometer, which provides a mass spectrum for each component, allowing for their identification.[\[14\]](#)[\[15\]](#)

## Visualizations

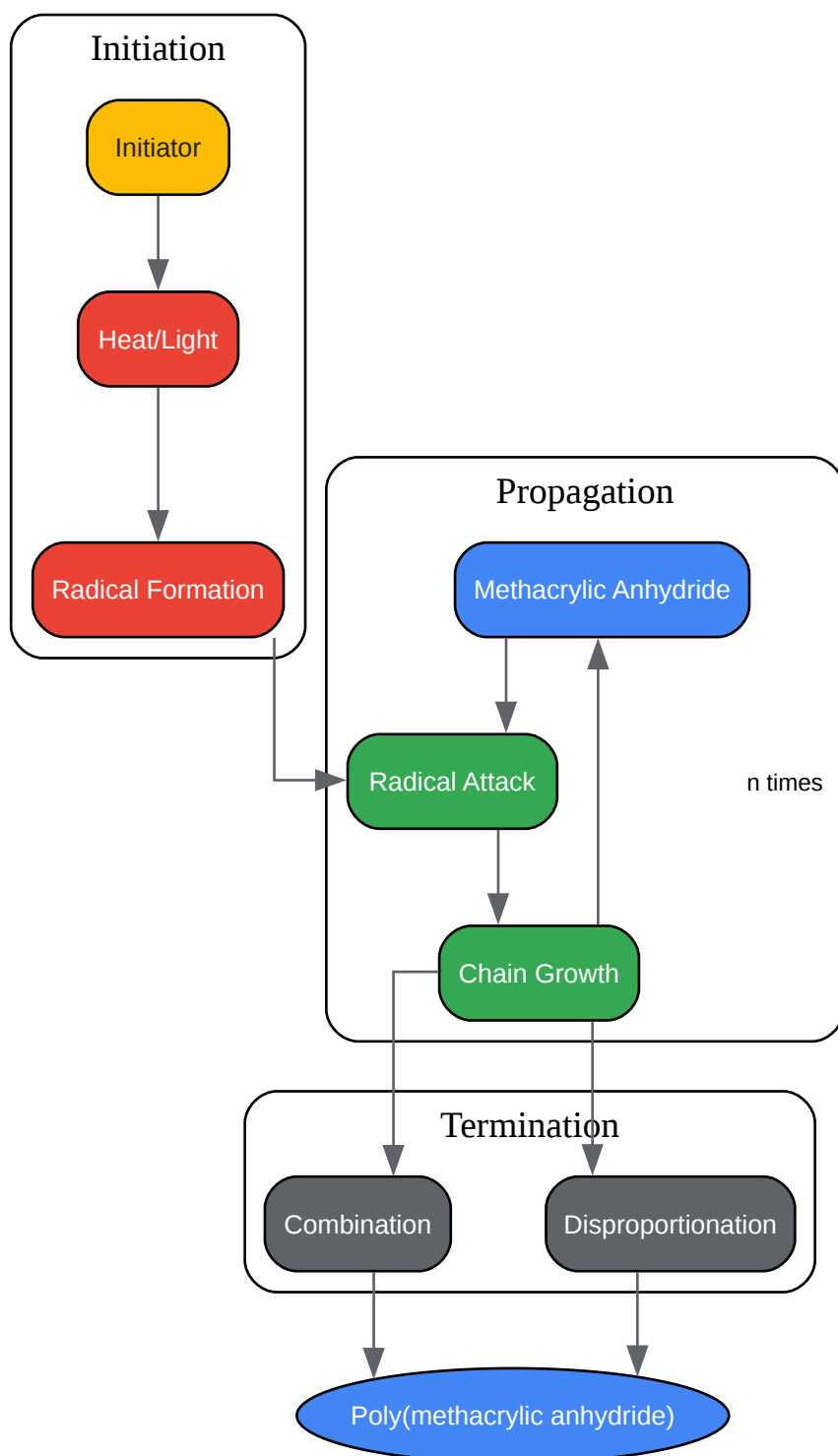
### Synthesis of Methacrylic Anhydride Workflow



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Caption: Workflow for the synthesis of **methacrylic anhydride**.

## Radical Polymerization of Methacrylic Anhydride



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Caption: Radical polymerization of **methacrylic anhydride**.

## Biological Activity and Applications

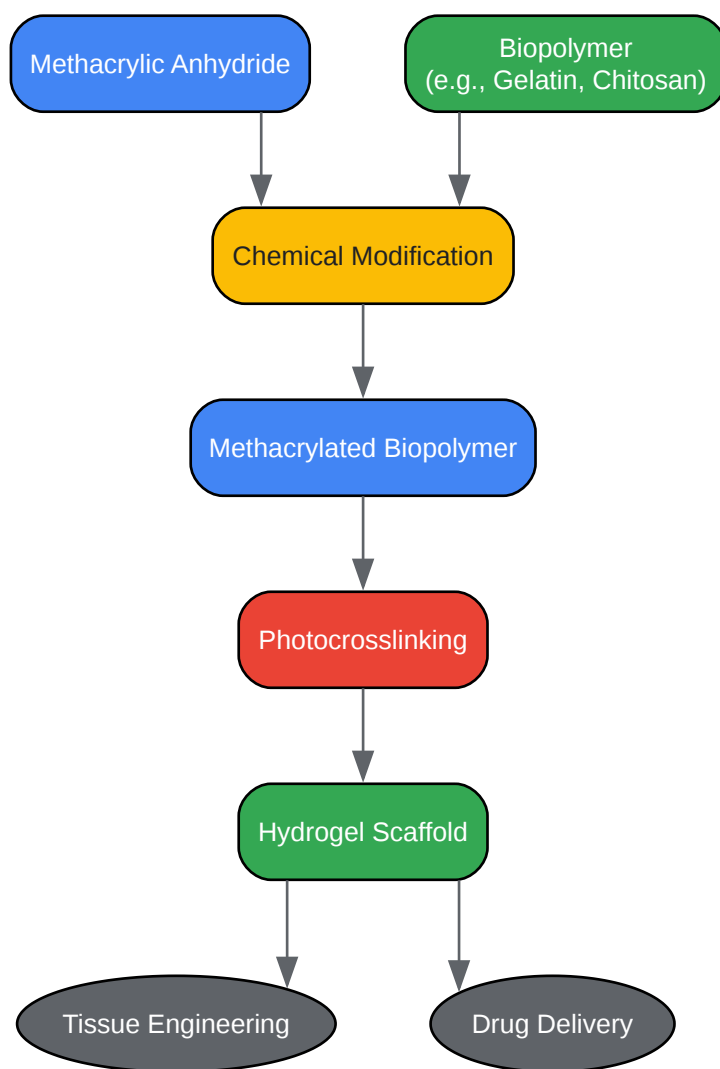
While **methacrylic anhydride** is not known to be directly involved in biological signaling pathways, its high reactivity makes it a valuable tool for the modification of biopolymers, leading to materials with significant biomedical applications.

Methacrylated biopolymers, such as methacrylated gelatin (GelMA) and methacrylated chitosan, are widely used in tissue engineering and drug delivery.[3][16][17] The methacryloyl groups introduced by reaction with **methacrylic anhydride** can be photocrosslinked to form hydrogels with tunable mechanical properties and degradation rates.[3] These hydrogels can encapsulate cells and bioactive molecules, providing a supportive microenvironment for tissue regeneration.[3]

Studies have investigated the cytotoxicity of methacrylic acid, the hydrolysis product of **methacrylic anhydride**. [18] As with many reactive monomers, **methacrylic anhydride** itself is classified as harmful and an irritant, necessitating careful handling.[19][20] The biocompatibility of the final polymeric materials is a critical consideration in their application and is highly dependent on the degree of methacrylation and the purity of the polymer.

## Logical Relationship in Biomedical Application Development





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Caption: Development of biomedical applications from **methacrylic anhydride**.

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